

Synthesis and Purification of Azide-PEG4-Tos: An In-depth Technical Guide

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Compound of Interest

Compound Name: Azide-PEG4-Tos

Cat. No.: B605796

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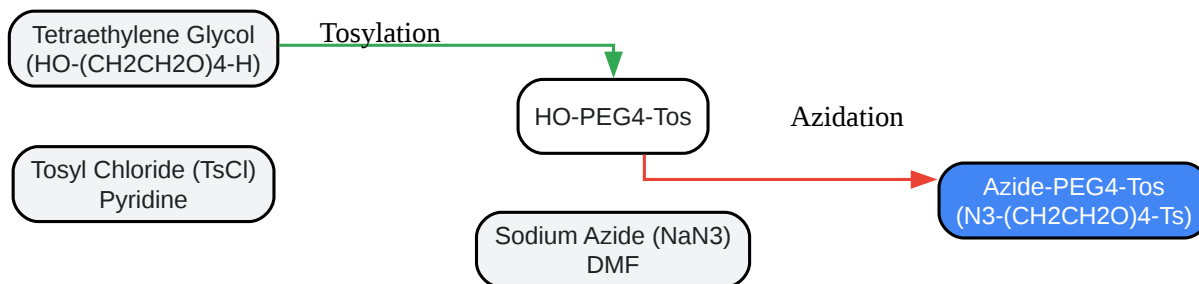
This technical guide provides a comprehensive overview of the synthesis and purification of **Azide-PEG4-Tos**, a heterobifunctional linker widely utilized in bioconjugation and drug delivery applications. The document outlines a detailed two-step synthetic pathway, purification methodologies, and expected analytical data.

Introduction

Azide-PEG4-Tos is a valuable chemical tool featuring a terminal azide group for click chemistry reactions and a tosyl group that serves as an excellent leaving group for nucleophilic substitution. The tetraethylene glycol (PEG4) spacer enhances solubility in aqueous media, a desirable characteristic for biological applications. This guide details the synthetic route from tetraethylene glycol, involving a tosylation reaction followed by an azidation step.

Synthesis Pathway

The synthesis of **Azide-PEG4-Tos** is a two-step process that begins with the monotosylation of tetraethylene glycol, followed by the conversion of the resulting hydroxyl group to an azide.



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Caption: Two-step synthesis of **Azide-PEG4-Tos**.

Experimental Protocols

Step 1: Synthesis of Mono-tosylated-PEG4 (HO-PEG4-Tos)

This protocol is adapted from a procedure for the monotosylation of tetraethylene glycol.

Materials:

- Tetraethylene glycol
- Tosyl chloride (TsCl)
- Pyridine
- Dichloromethane (DCM)
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve tetraethylene glycol (1 equivalent) in anhydrous dichloromethane.
- Cool the solution to 0°C using an ice bath.
- Add pyridine (1.2 equivalents) to the solution.
- Slowly add a solution of tosyl chloride (1.1 equivalents) in anhydrous dichloromethane to the reaction mixture.
- Allow the reaction to stir at 0°C for 2 hours, then let it warm to room temperature and stir overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding 1M HCl.
- Separate the organic layer and wash it sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to obtain the crude HO-PEG4-Tos.

Step 2: Synthesis of Azide-PEG4-Tos

This protocol outlines the conversion of the tosylated intermediate to the final azide product.

Materials:

- HO-PEG4-Tos (from Step 1)
- Sodium azide (NaN₃)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Deionized water

Procedure:

- Dissolve the crude HO-PEG4-Tos (1 equivalent) in DMF.
- Add sodium azide (1.5 equivalents) to the solution.
- Heat the reaction mixture to 80-90°C and stir overnight.
- Monitor the reaction by TLC until the starting material is consumed.
- After cooling to room temperature, dilute the reaction mixture with dichloromethane and wash with deionized water multiple times to remove DMF and excess sodium azide.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude **Azide-PEG4-Tos**.

Purification Protocol

Purification of the crude **Azide-PEG4-Tos** is typically achieved by column chromatography on silica gel.

Materials:

- Crude **Azide-PEG4-Tos**
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate

Procedure:

- Prepare a silica gel column using a slurry of silica in hexane.
- Dissolve the crude **Azide-PEG4-Tos** in a minimal amount of dichloromethane or the eluent.
- Load the sample onto the column.

- Elute the column with a gradient of ethyl acetate in hexane. A typical starting gradient is 20% ethyl acetate in hexane, gradually increasing the polarity.
- Collect fractions and monitor by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified **Azide-PEG4-Tos** as an oil.

Data Presentation

The following tables summarize the key quantitative data associated with the synthesis and properties of **Azide-PEG4-Tos**.

Table 1: Reactant and Product Information

Compound	Molecular Formula	Molecular Weight (g/mol)	Role
Tetraethylene Glycol	C ₈ H ₁₈ O ₅	194.23	Starting Material
Tosyl Chloride	C ₇ H ₇ ClO ₂ S	190.65	Reagent (Tosylation)
HO-PEG4-Tos	C ₁₅ H ₂₄ O ₇ S	348.41	Intermediate
Sodium Azide	N ₃ Na	65.01	Reagent (Azidation)
Azide-PEG4-Tos	C ₁₅ H ₂₃ N ₃ O ₆ S	373.43	Final Product

Table 2: Synthesis and Purification Data

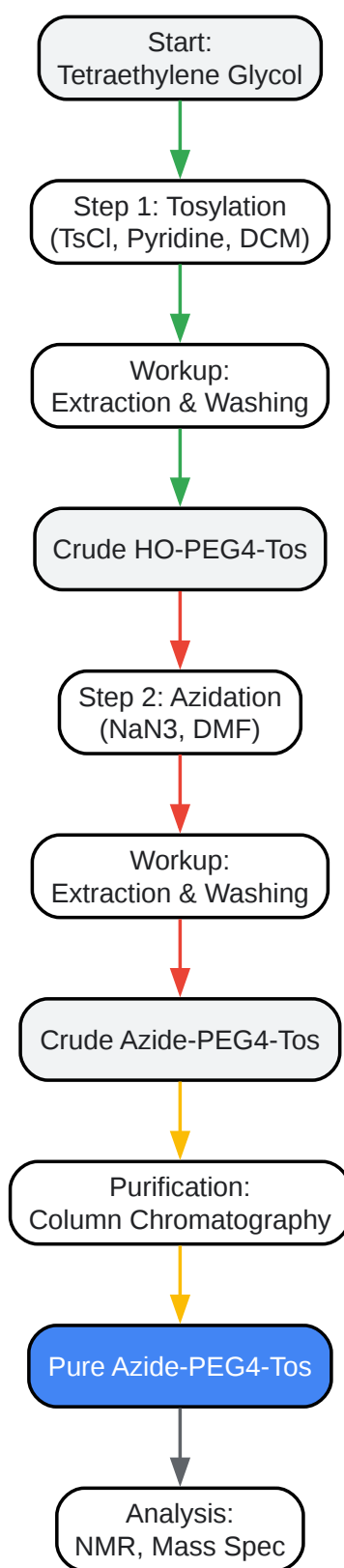
Parameter	Value
Step 1 Yield	~90% [1]
Step 2 Yield	High (typically >85%)
Overall Yield	~75-85%
Purity (Post-Purification)	≥98% [2] [3] [4]
Appearance	Colorless to pale yellow oil

Table 3: Analytical Data

Technique	Expected Results
^1H NMR (CDCl_3)	For HO-PEG4-Tos: δ 7.80 (d, 2H, Ar-H), 7.35 (d, 2H, Ar-H), 4.16 (t, 2H, $-\text{CH}_2\text{-OTs}$), 3.75-3.55 (m, 14H, PEG backbone), 2.45 (s, 3H, Ar- CH_3). ^[1] For Azide-PEG4-Tos: Signals corresponding to the tosyl group and PEG backbone will be present. A characteristic triplet around 3.3-3.4 ppm for the $-\text{CH}_2\text{-N}_3$ protons is expected.
Mass Spec (ESI)	For Azide-PEG4-Tos: Expected m/z for $[\text{M}+\text{Na}]^+$: 396.12.

Experimental Workflow

The overall workflow from starting materials to the purified product is illustrated below.



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Caption: General experimental workflow.

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